

An In-depth Technical Guide to Hexyl Isovalerate (CAS No. 10032-13-0)

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Compound of Interest

Compound Name: Hexyl isovalerate

Cat. No.: B077030

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Executive Summary

Hexyl isovalerate, also known as hexyl 3-methylbutanoate, is a fatty acid ester recognized for its characteristic sweet, fruity aroma reminiscent of apples and pears.^{[1][2]} While extensively utilized in the flavor and fragrance industries, its structural classification as a short-chain fatty acid (SCFA) ester suggests potential, though largely unexplored, biological activities relevant to pharmaceutical and life science research. This document provides a comprehensive technical overview of its chemical properties, synthesis, spectral data, and safety profile, alongside a discussion of the potential biological significance derived from its SCFA moiety.

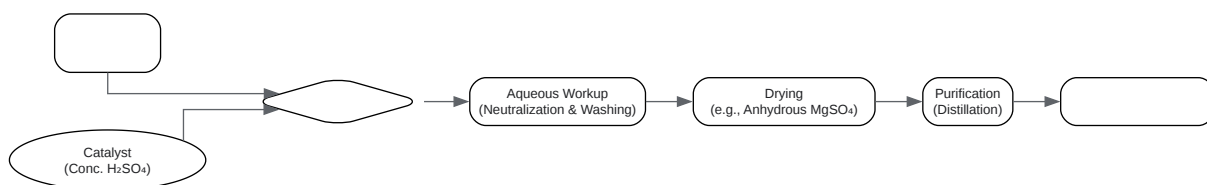
Chemical and Physical Properties

Hexyl isovalerate is a colorless to pale yellow liquid that is practically insoluble in water but soluble in ethanol and other organic solvents.^[3] It is classified as a combustible liquid.^{[4][5][6]}

Property	Value	Source(s)
CAS Number	10032-13-0	[1]
Molecular Formula	C ₁₁ H ₂₂ O ₂	[3]
Molecular Weight	186.29 g/mol	[3][4]
IUPAC Name	hexyl 3-methylbutanoate	[7]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Fruity, apple- and banana-like	[3]
Boiling Point	215 °C	[3][4]
Flash Point	87.8 - 88 °C (190 °F)	[3][8]
Density	~0.857 g/mL at 25 °C	[9]
Specific Gravity	0.852 - 0.859 @ 25 °C	[8]
Refractive Index	1.417 - 1.421 @ 20 °C	[8]
Water Solubility	Practically insoluble	[3]

Synthesis of Hexyl Isovalerate

The most common method for synthesizing **hexyl isovalerate** is the Fischer-Speier esterification of isovaleric acid (3-methylbutanoic acid) with 1-hexanol, using a strong acid catalyst such as sulfuric acid.[1][10] The reaction is heated under reflux to drive the equilibrium towards the product.[10]



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Caption: General workflow for the synthesis of **Hexyl Isovalerate** via Fischer esterification.

Detailed Experimental Protocol: Fischer Esterification

This protocol is a representative procedure adapted from standard Fischer esterification methodologies.^{[11][12]}

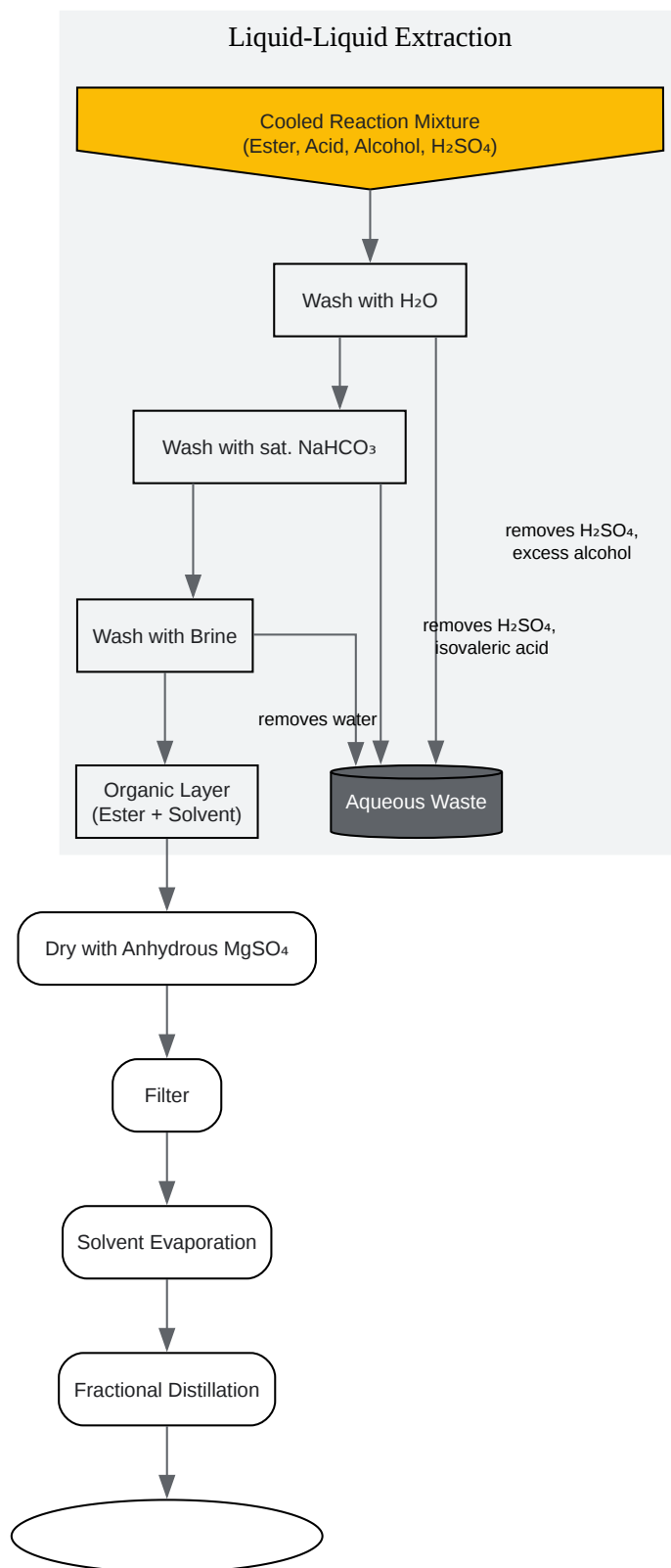
Materials:

- 1-Hexanol (1.0 equiv.)
- Isovaleric acid (1.2 equiv.)
- Concentrated Sulfuric Acid (H_2SO_4 , catalytic amount, e.g., 0.05 equiv.)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (Brine) solution
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Toluene or other suitable solvent for azeotropic removal of water (optional)
- Glassware: Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar, add 1-hexanol and isovaleric acid.
- **Catalyst Addition:** Slowly and carefully add the concentrated sulfuric acid to the stirring mixture. The flask may become warm.
- **Reflux:** Attach a reflux condenser with a water supply (in at the bottom, out at the top) and heat the mixture to a gentle reflux using a heating mantle.^[12] The reaction is typically refluxed for 2-4 hours. Reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Cooling: After the reaction is complete, remove the heating mantle and allow the mixture to cool to room temperature.
- Quenching and Extraction: Transfer the cooled mixture to a separatory funnel. Dilute the mixture with an organic solvent like diethyl ether or ethyl acetate if necessary. Wash the organic layer sequentially with:
 - Deionized water to remove the bulk of the acid and excess alcohol.
 - Saturated sodium bicarbonate solution to neutralize any remaining sulfuric acid and unreacted isovaleric acid. Vent the funnel frequently to release CO₂ pressure.[4][13]
 - Saturated brine solution to remove residual water from the organic phase.[13]
- Drying: Drain the organic layer into an Erlenmeyer flask and add an anhydrous drying agent (e.g., MgSO₄).[13] Swirl and let it stand for 10-15 minutes.
- Isolation: Filter the drying agent from the organic solution. Remove the solvent using a rotary evaporator.
- Purification: The crude ester can be purified by fractional distillation under reduced pressure to yield pure **hexyl isovalerate**. Collect the fraction that distills at the correct boiling point.[4]



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Caption: Post-synthesis workup and purification workflow for **Hexyl Isovalerate**.

Spectroscopic Data

The identity and purity of **Hexyl isovalerate** can be confirmed using various spectroscopic methods.

Spectroscopic Data	Key Features	Source(s)
¹ H NMR (CDCl ₃)	δ ~4.06 ppm (t, 2H, -O-CH ₂ -), δ ~2.18 ppm (d, 2H, -CH ₂ -C(O)-), δ ~0.92 ppm (d, 6H, -CH(CH ₃) ₂) and (t, 3H, hexyl -CH ₃)	[7]
¹³ C NMR (CDCl ₃)	δ ~173.1 ppm (C=O), δ ~64.3 ppm (-O-CH ₂ -), δ ~43.6 ppm (-CH ₂ -C(O)-), δ ~25.7 ppm (-CH(CH ₃) ₂), δ ~22.4 ppm (-CH(CH ₃) ₂)	[7]
IR Spectroscopy	Strong C=O stretch at ~1735 cm ⁻¹ , C-O stretch at ~1170 cm ⁻¹	[7]
Mass Spec. (EI)	Key Fragments (m/z): 85 (base peak, [C ₄ H ₅ O ₂] ⁺), 103, 57, 43	[7]

Potential Biological Activity and Relevance

While **Hexyl isovalerate** itself has not been extensively studied for biological activity, its constituent parts—isovaleric acid and hexanol—belong to classes of molecules with known biological roles. Isovaleric acid is a branched short-chain fatty acid (SCFA). SCFAs, primarily produced by gut microbiota, are increasingly recognized as critical signaling molecules in host physiology.[3]

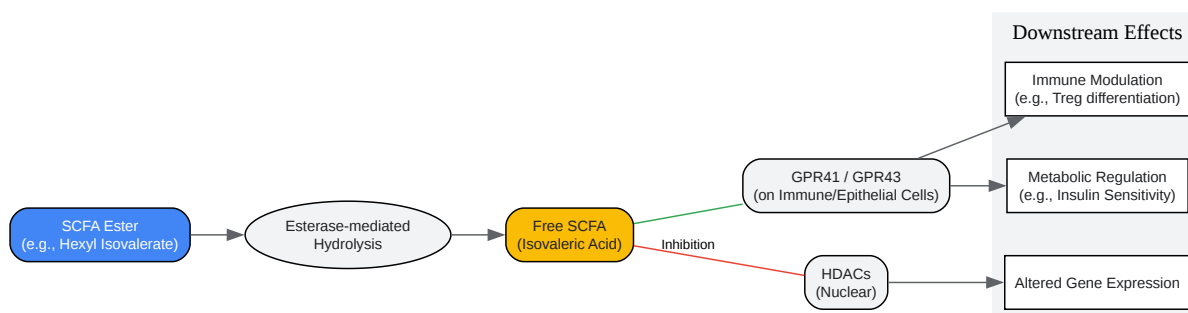
Potential areas of interest for researchers include:

- **Metabolic Regulation:** SCFAs can influence glucose homeostasis and lipid metabolism. They have been shown to improve insulin sensitivity and regulate fat metabolism by increasing fat

burning and decreasing fat storage.[4][8]

- Immune Modulation: SCFAs can modulate immune responses by enhancing cytokine production and promoting the differentiation of regulatory T cells (Tregs).[3] They may alleviate intestinal inflammation by activating G-protein coupled receptors (GPRs) like GPR41 and GPR43, and by inhibiting histone deacetylases (HDACs).[3][4]
- Gut-Brain Axis: As metabolites that can cross into circulation, SCFAs are implicated in the communication between the gut microbiome and the central nervous system.

The ester linkage in **Hexyl isovalerate** would likely be hydrolyzed by esterase enzymes in vivo, releasing isovaleric acid and 1-hexanol. This suggests that **Hexyl isovalerate** could serve as a pro-drug or delivery vehicle for these components, potentially offering altered pharmacokinetic profiles compared to direct administration of the acid or alcohol. Further research is required to validate these hypotheses.



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Caption: Potential biological signaling pathways for SCFA esters after in vivo hydrolysis.

Toxicology and Safety Data

Hexyl isovalerate is classified as a combustible liquid and can cause skin and serious eye irritation.[4] Appropriate personal protective equipment (PPE), including safety goggles and

gloves, should be used when handling this chemical.[3][5]

Safety Data	Value	Source(s)
GHS Classification	Flammable Liquid (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A)	[4]
Signal Word	Warning	[3][4]
Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[4]
LD ₅₀ Oral (Rat)	>5,000 mg/kg	[4]
LD ₅₀ Dermal (Rabbit)	>5,000 mg/kg	[4]
Handling	Avoid contact with skin and eyes. Use in a well-ventilated area. Keep away from heat and open flames.	[3][6]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.	[3][6]

Conclusion

Hexyl isovalerate is a well-characterized ester with established applications in the flavor and fragrance sector. For researchers in drug development and the life sciences, its significance may lie in its identity as a short-chain fatty acid ester. The known biological activities of SCFAs in metabolism and immunomodulation present a rationale for investigating **Hexyl isovalerate** and similar esters as potential therapeutic agents or research tools. This guide provides the foundational chemical, synthetic, and safety data necessary to support such investigations.

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